

Physicochemical Properties of 3-butyl-1H-indene: A Technical Guide

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Compound of Interest

Compound Name: 3-butyl-1H-indene

Cat. No.: B15494309

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the melting and boiling points of **3-butyl-1H-indene**. A comprehensive search of available scientific databases did not yield specific experimental values for the melting and boiling points of this compound. This lack of data highlights a potential knowledge gap for this specific substituted indene.

However, for research and drug development professionals encountering a novel or uncharacterized compound like **3-butyl-1H-indene**, the determination of its fundamental physicochemical properties, such as melting and boiling points, is a critical first step. These properties are essential for confirming the identity and purity of a synthesized compound, as well as for designing purification processes like distillation and crystallization.

This guide provides detailed, standard experimental protocols for the determination of melting and boiling points of organic compounds, which can be applied to **3-butyl-1H-indene**.

Data Presentation

As of the latest literature review, experimental data for the melting and boiling points of **3-butyl-1H-indene** are not available. For related compounds, the parent molecule, indene, has a melting point of -1.8 °C and a boiling point of 181.6 °C. It is important to note that the addition of a butyl group will significantly alter these properties.

| Compound | CAS Number | Molecular Formula | Molecular Weight (g/mol) | Melting Point (°C) | Boiling Point (°C) |
|-------------------|------------|---------------------------------|--------------------------|--------------------|--------------------|
| 3-butyl-1H-indene | 2294-88-4 | C ₁₃ H ₁₆ | 172.27 | Not Available | Not Available |

Experimental Protocols

The following are detailed methodologies for the experimental determination of the melting and boiling points of an organic compound such as **3-butyl-1H-indene**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically depresses and broadens the melting point range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp, Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure (Capillary Method):

- Sample Preparation: Ensure the sample of **3-butyl-1H-indene** is dry and finely powdered. If necessary, gently crush the crystalline sample using a mortar and pestle.
- Loading the Capillary Tube: Tap the open end of a capillary tube into the powdered sample to pack a small amount of the compound into the tube. The sample column should be approximately 2-3 mm in height.

- Apparatus Setup:
 - Mel-Temp Apparatus: Place the loaded capillary tube into the sample holder of the apparatus. Insert a calibrated thermometer into the designated port.
 - Thiele Tube: Attach the capillary tube to a thermometer using a rubber band or a small piece of tubing. The sample should be level with the thermometer bulb. Immerse the assembly in the oil of the Thiele tube, ensuring the oil level is above the sample but below the top of the capillary tube.
- Heating:
 - Begin heating the apparatus. For an unknown compound, a rapid initial heating can be performed to determine an approximate melting range.
 - Allow the apparatus to cool, then repeat the measurement with a fresh sample. Heat rapidly to about 15-20 °C below the approximate melting point.
 - Decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium between the sample and the thermometer.
- Observation and Recording:
 - Record the temperature at which the first drop of liquid appears (the onset of melting).
 - Record the temperature at which the last crystal melts (the completion of melting).
 - The recorded range is the melting point of the sample.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube or fusion tube

- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating apparatus (e.g., oil bath, heating block, Thiele tube)
- Rubber band or wire for attaching the tube to the thermometer

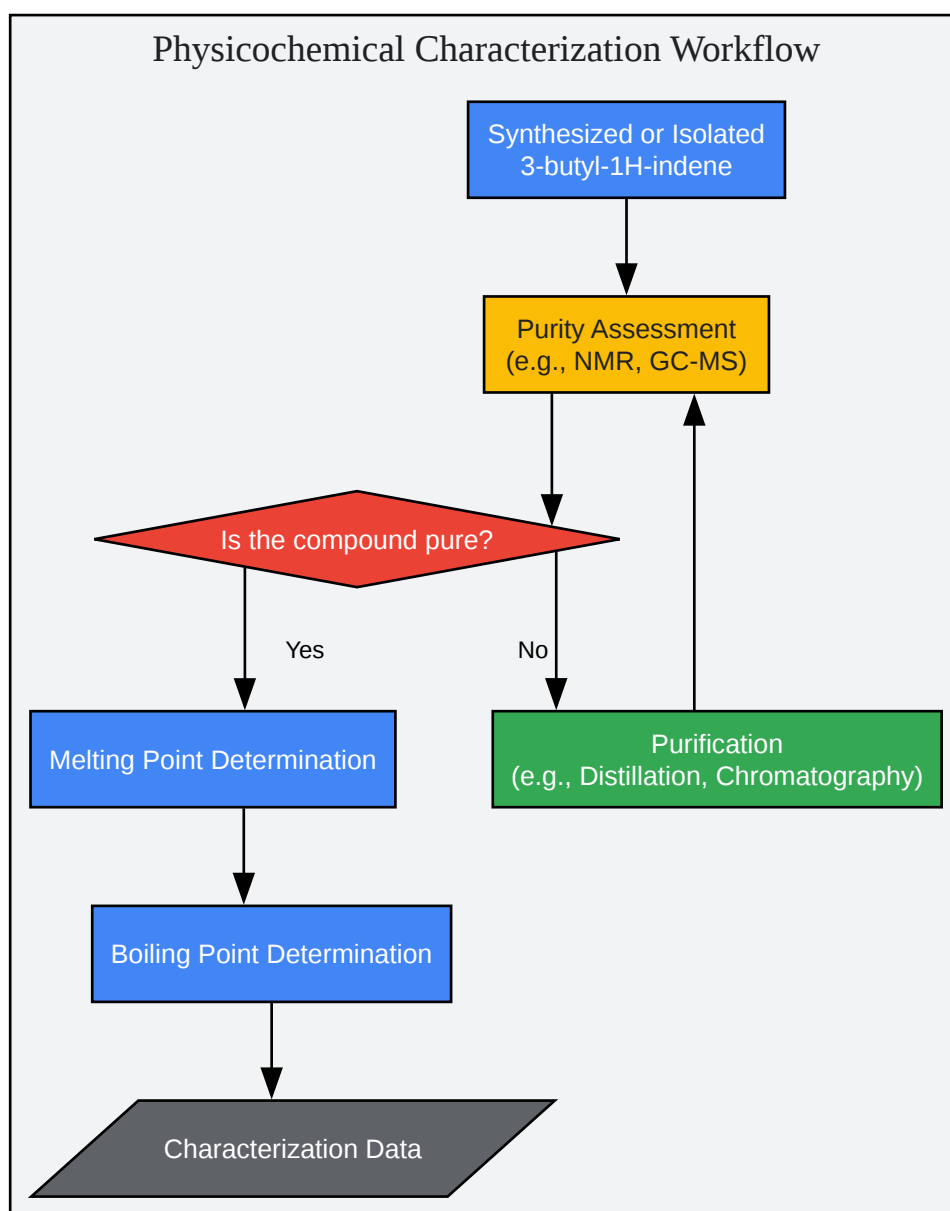
Procedure (Micro Boiling Point Method):

- **Sample Preparation:** Place a small amount (approximately 0.5 mL) of liquid **3-butyl-1H-indene** into a small test tube or fusion tube.
- **Capillary Inversion:** Place a capillary tube, with its sealed end up, into the test tube containing the liquid.
- **Apparatus Setup:** Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- **Heating:**
 - Immerse the assembly in a heating bath (e.g., oil bath or Thiele tube).
 - Heat the bath gradually. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- **Observation and Recording:**
 - Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor of the liquid has displaced all the air.
 - Remove the heat source and allow the apparatus to cool slowly.
 - Observe the point at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube. The temperature at this moment is the boiling point of the liquid at the recorded atmospheric pressure.

- Pressure Correction: For precise work, the observed boiling point should be corrected to standard atmospheric pressure (760 mmHg).

Mandatory Visualization

The following diagram illustrates the logical workflow for the physicochemical characterization of a novel compound like **3-butyl-1H-indene**.



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Workflow for Physicochemical Characterization.

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